

Measuring Phosphoribosylpyrophosphate (PRPP) Synthetase Activity in Tissue Homogenates: Application Notes and Protocols

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Compound of Interest

Compound Name: *Phosphoribosyl pyrophosphate pentasodium*

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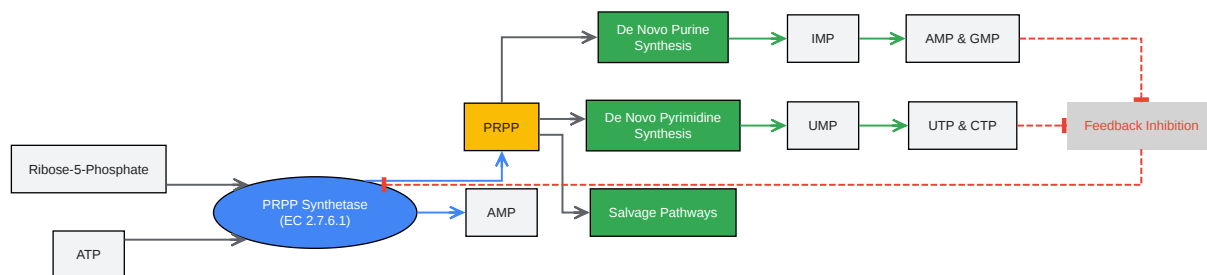
Introduction

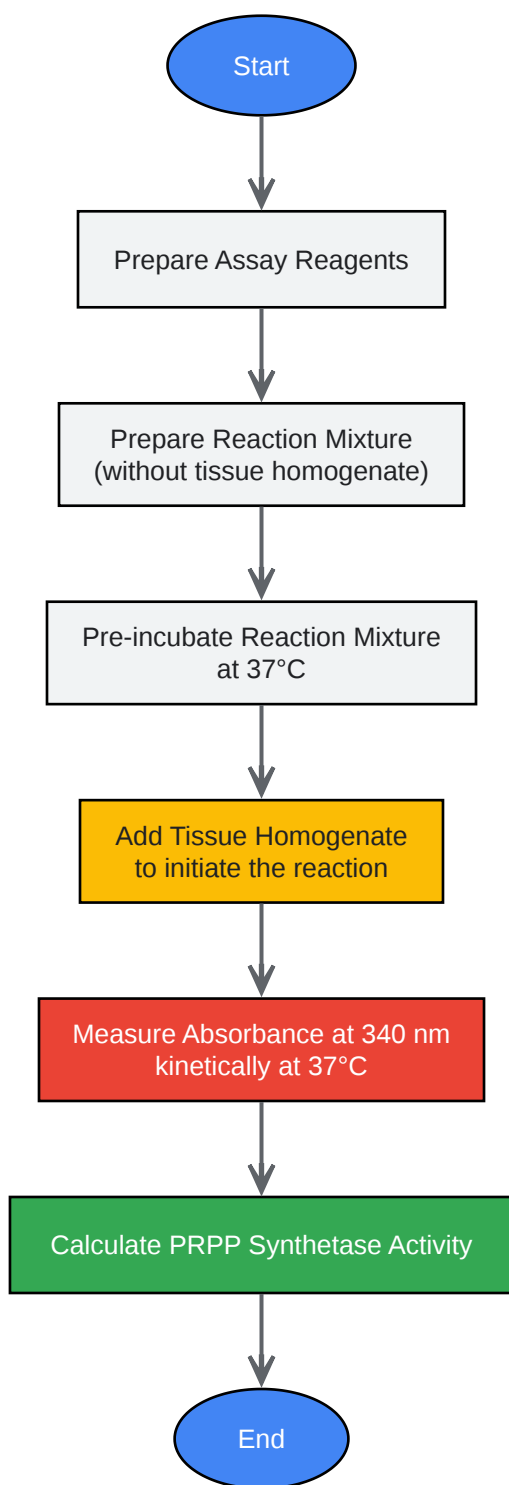
Phosphoribosylpyrophosphate (PRPP) synthetase (EC 2.7.6.1) is a crucial enzyme that catalyzes the synthesis of PRPP from ribose-5-phosphate and ATP.[1][2] PRPP is a key precursor molecule for the de novo and salvage pathways of purine and pyrimidine nucleotide biosynthesis, as well as for the synthesis of histidine, tryptophan, and NAD⁺/NADP⁺ cofactors. [1][2][3] Consequently, the activity of PRPP synthetase is a critical determinant of cellular nucleotide pools and is implicated in various physiological and pathological processes, including cell proliferation and metabolic disorders like gout.[4][5] Mutations in the PRPS1 gene, which encodes PRPP synthetase, can lead to PRS superactivity, an X-linked condition characterized by excessive purine production and uric acid accumulation.[4] Therefore, accurate measurement of PRPP synthetase activity in tissue homogenates is essential for basic research, disease diagnostics, and the development of therapeutic agents targeting nucleotide metabolism.

These application notes provide detailed protocols for the preparation of tissue homogenates and the subsequent measurement of PRPP synthetase activity using a continuous spectrophotometric assay.

Signaling Pathway of PRPP in Nucleotide Biosynthesis

The synthesis of PRPP is a critical control point in nucleotide metabolism. PRPP synthetase is subject to allosteric regulation by various nucleotides, ensuring a balanced supply of precursors for both purine and pyrimidine synthesis.[\[6\]](#)





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